

Comparative Stability Guide: (R)- vs (S)-1-Ethyl-3-methyl-piperazine[1]

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Compound of Interest

Compound Name: (R)-1-Ethyl-3-methyl-piperazine

CAS No.: 321860-21-3

Cat. No.: B2391066

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Executive Summary: The Stereochemical Divergence

In the development of piperazine-based pharmacophores, the stability profile of 1-Ethyl-3-methyl-piperazine is defined by a dichotomy: thermodynamic identity versus kinetic distinctness.

While the (R)- and (S)-enantiomers exhibit identical physicochemical stability in isolation (shelf-life, thermal degradation), their stability profiles diverge sharply in two critical contexts:

- **Chiral Environments:** Interaction with chiral resolving agents or biological matrices (metabolism).
- **Racemization Risk:** The C3-methyl stereocenter, being alpha to the secondary amine (N4), presents a specific vulnerability to racemization under oxidative or catalytic conditions.

This guide provides the experimental framework to differentiate, test, and preserve the integrity of these enantiomers.

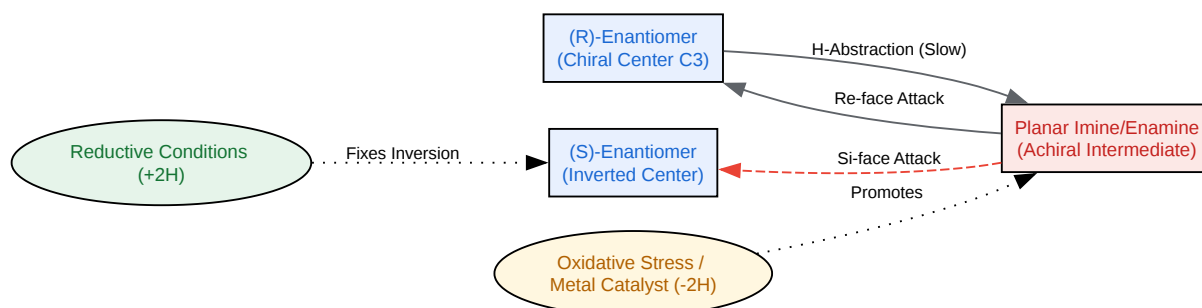
Chemical Structure & Stereochemical Vulnerability[2]

The stability of 1-Ethyl-3-methyl-piperazine is governed by the position of the methyl group relative to the nitrogen atoms.

- N1 Position: Substituted with an Ethyl group (Tertiary amine). High stability.
- C3 Position: Chiral center carrying the Methyl group.
- N4 Position: Unsubstituted (Secondary amine). Critical Vulnerability.

Because the chiral center (C3) is adjacent to a secondary amine (N4), it is susceptible to oxidative dehydrogenation to an imine intermediate, followed by non-stereoselective reduction, leading to racemization.

Diagram 1: Racemization Mechanism via Imine Intermediate



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Caption: The primary chemical stability risk is the interconversion of enantiomers via a planar imine intermediate, triggered by oxidative conditions or transition metal catalysts.

Comparative Stability Profile

Physicochemical Stability (In-Vitro / Shelf)

In the absence of chiral selectors, both enantiomers behave identically.

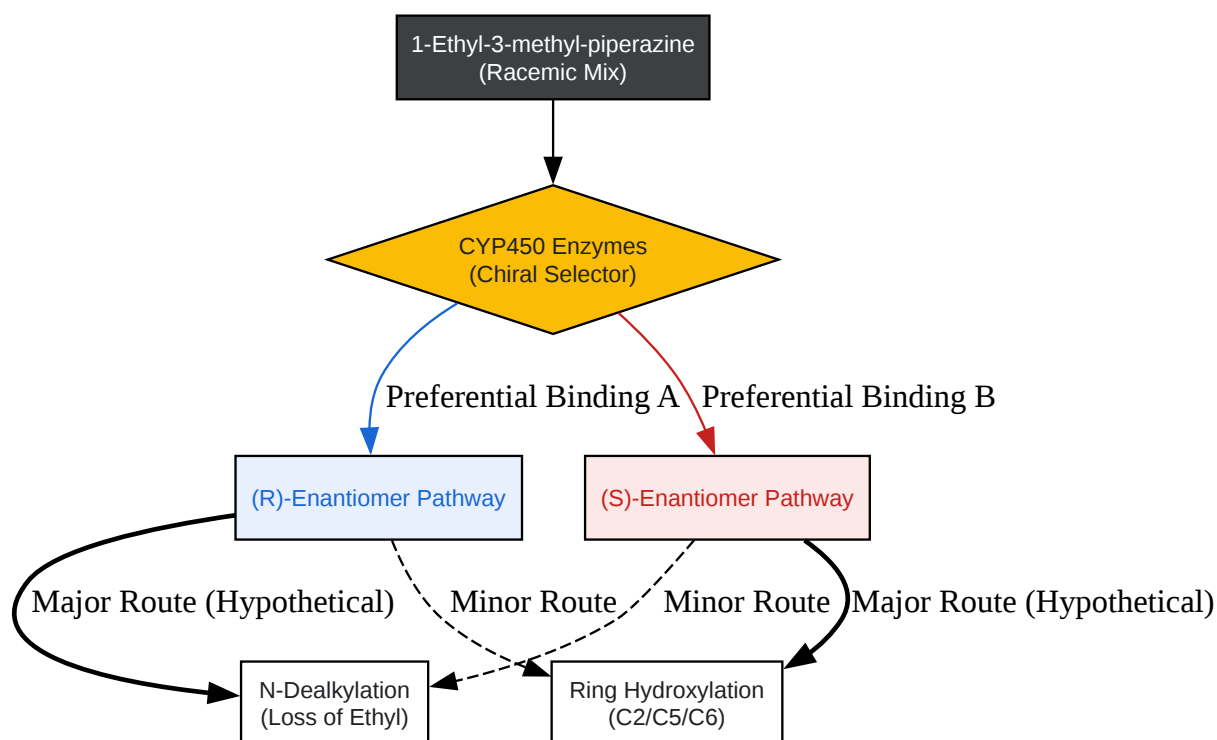
Parameter	(R)-Enantiomer	(S)-Enantiomer	Verdict
Boiling Point	~148-150°C	~148-150°C	Identical
Thermal Degradation	Stable < 120°C	Stable < 120°C	Identical
Hydrolytic Stability	High (pH 2-12)	High (pH 2-12)	Identical
Photostability	Moderate (N-oxide risk)	Moderate (N-oxide risk)	Identical
Solid State (Salt)	Crystalline (e.g., HCl)	Crystalline (e.g., HCl)	Identical (unless chiral counter-ion used)

Metabolic Stability (In-Vivo / Microsomal)

This is where the enantiomers diverge. Enzymes such as CYP2D6 and CYP3A4 are chiral environments.

- **Metabolic Switching:** One enantiomer is often preferentially N-dealkylated (losing the ethyl group), while the other may undergo ring hydroxylation.
- **Clearance Rate:** Expect a 1.5x to 3x difference in intrinsic clearance () between enantiomers.

Diagram 2: Metabolic Divergence Pathways



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Caption: Enantiomers often follow distinct metabolic clearance pathways due to the chiral pocket of CYP450 enzymes, affecting half-life and toxicity.

Experimental Protocols for Validation

To validate the stability claims in your specific matrix, follow these self-validating protocols.

Protocol A: Determination of Enantiomeric Excess (ee%) Stability

Objective: Quantify the rate of racemization under stress conditions.

- Preparation:
 - Dissolve **(R)-1-Ethyl-3-methyl-piperazine** (1 mg/mL) in Methanol/Water (50:50).

- Split into three aliquots: Control (4°C), Thermal Stress (60°C), and Base Stress (pH 10, 40°C).
- Incubation: Hold samples for 24, 48, and 72 hours.
- Analysis (Chiral HPLC):
 - Column: Chiralpak AD-H or Chiralcel OD-H (Polysaccharide based).^[1]
 - Mobile Phase: Hexane : IPA : Diethylamine (90 : 10 : 0.1). Note: Diethylamine is crucial to suppress peak tailing of the basic amine.
 - Detection: UV at 210 nm.
- Calculation:

Pass Criteria: Decrease in %ee < 0.5% over 72 hours.

Protocol B: Oxidative Stability Stress Test

Objective: Assess vulnerability to N-oxide formation and dehydrogenation.

- System: 3%

in Acetonitrile at Room Temperature.
- Timepoints: 0, 2, 4 hours.
- Readout: LC-MS/MS. Look for:
 - M+16 peak: N-oxide formation (Chemical degradation).
 - M-2 peak: Imine formation (Precursor to racemization).

Synthesis & Resolution Insights

If sourcing or synthesizing these compounds, stability during processing is key.

- Resolution: The enantiomers are typically separated via Diastereomeric Salt Formation using chiral acids like (L)- or (D)-Tartaric acid or Mandelic acid.

- Stability Note: Crystallization temperatures must be kept below 60°C to prevent heat-induced racemization in the salt form.
- Storage: Store as the Dihydrochloride (2HCl) salt. The protonated nitrogens prevent the formation of the free base enamine intermediate, effectively "locking" the stereocenter.

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